

An In-depth Technical Guide to 5-Bromo-1-pentyne

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Compound of Interest

Compound Name: 5-Bromo-1-pentyne

Cat. No.: B027030

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This guide provides comprehensive information on the chemical properties of **5-Bromo-1-pentyne**, tailored for researchers, scientists, and professionals in drug development.

Core Properties

5-Bromo-1-pentyne is an organic compound utilized as a chemical reagent in various organic synthesis reactions. Its utility in the pharmaceutical field is primarily as an intermediate for the synthesis of more complex drug molecules.

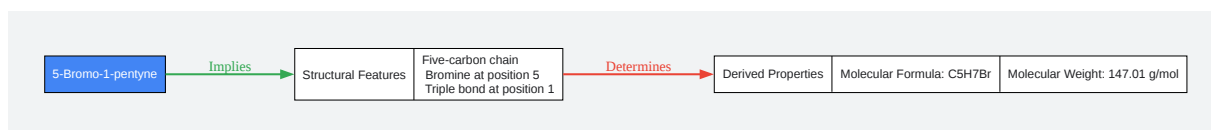
Quantitative Data

The fundamental quantitative properties of **5-Bromo-1-pentyne** are summarized in the table below.

Property	Value	Source
Molecular Formula	C ₅ H ₇ Br	
Molecular Weight	147.01 g/mol	
CAS Number	28077-72-7	

Logical Relationships

The following diagram illustrates the logical connection between the compound's name, its structural features, and its derived chemical formula and molecular weight.



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Logical relationship of **5-Bromo-1-pentyne**'s properties.

Experimental Protocols

As a commercially available chemical reagent, the primary "experimental protocol" of relevance to the end-user is its application in synthesis.

General Use in Organic Synthesis:

5-Bromo-1-pentyne is often used in alkylation reactions where the terminal alkyne can be deprotonated to form a potent nucleophile, and the bromo- functional group can either be retained or participate in subsequent reactions.

- **Alkylation:** It can be used to introduce a 5-bromopentynyl group to a molecule.
- **Intermediate in Pharmaceutical Synthesis:** The compound serves as a building block for more complex molecules in the development of new pharmaceutical agents.

Due to its nature as a chemical intermediate, specific experimental protocols are highly dependent on the target molecule being synthesized. Researchers should consult relevant synthetic chemistry literature for detailed procedures tailored to their specific research goals.

- To cite this document: BenchChem. [An In-depth Technical Guide to 5-Bromo-1-pentyne]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b027030#5-bromo-1-pentyne-molecular-weight-and-formula\]](https://www.benchchem.com/product/b027030#5-bromo-1-pentyne-molecular-weight-and-formula)

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